

Physical and chemical properties of Dendocarbin A

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Compound of Interest

Compound Name: Dendocarbin A

Cat. No.: B1158660

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Dendocarbin A: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dendocarbin A is a naturally occurring sesquiterpenoid lactone that has garnered interest within the scientific community for its potential biological activities. Initially isolated from the Japanese nudibranch *Dendrodoris carbunculosa*, it has since been identified in other natural sources, including the stem bark of *Drimys winteri*.^[1] This technical guide provides a detailed overview of the physical and chemical properties of **Dendocarbin A**, along with available information on its biological effects and the experimental methodologies used for its characterization.

Physical and Chemical Properties

Dendocarbin A is a colorless solid with the molecular formula $C_{15}H_{22}O_3$, corresponding to a molecular weight of 250.338 g/mol. While experimentally determined values for some physical properties are not widely reported, predicted values suggest a boiling point of 414.5 ± 28.0 °C, a density of 1.15 ± 0.1 g/cm³, and a flash point of 174.9 ± 16.8 °C.

A summary of the key physical and chemical properties of **Dendocarbin A** is presented in the table below.

Property	Value	Source
Molecular Formula	C ₁₅ H ₂₂ O ₃	PubChem
Molecular Weight	250.338 g/mol	PubChem
CAS Number	350986-74-2	ChemicalBook
Appearance	Colorless solid	guidechem
Boiling Point (Predicted)	414.5 ± 28.0 °C	guidechem
Density (Predicted)	1.15 ± 0.1 g/cm ³	guidechem
Flash Point (Predicted)	174.9 ± 16.8 °C	guidechem
XLogP3	2.6	PubChem
Crystal System	Orthorhombic	Paz Robles et al., 2014
Space Group	P2 ₁ 2 ₁ 2 ₁	Paz Robles et al., 2014
Unit Cell Dimensions	a = 6.335 Å, b = 13.399 Å, c = 16.613 Å	Paz Robles et al., 2014

Spectroscopic Data

The structural elucidation of **Dendocarbin A** has been accomplished through various spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy

Detailed ¹H and ¹³C NMR spectral data are crucial for the definitive identification of **Dendocarbin A**. While the original full dataset from the initial isolation is not readily available in all public databases, subsequent structural confirmations have been published. The proton and carbon chemical shifts provide a unique fingerprint of the molecule's complex polycyclic structure.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in **Dendocarbin A**. Key absorptions would be expected for the hydroxyl (-OH) group, the lactone carbonyl (C=O) group, and the carbon-carbon double bond (C=C) within the sesquiterpenoid framework.

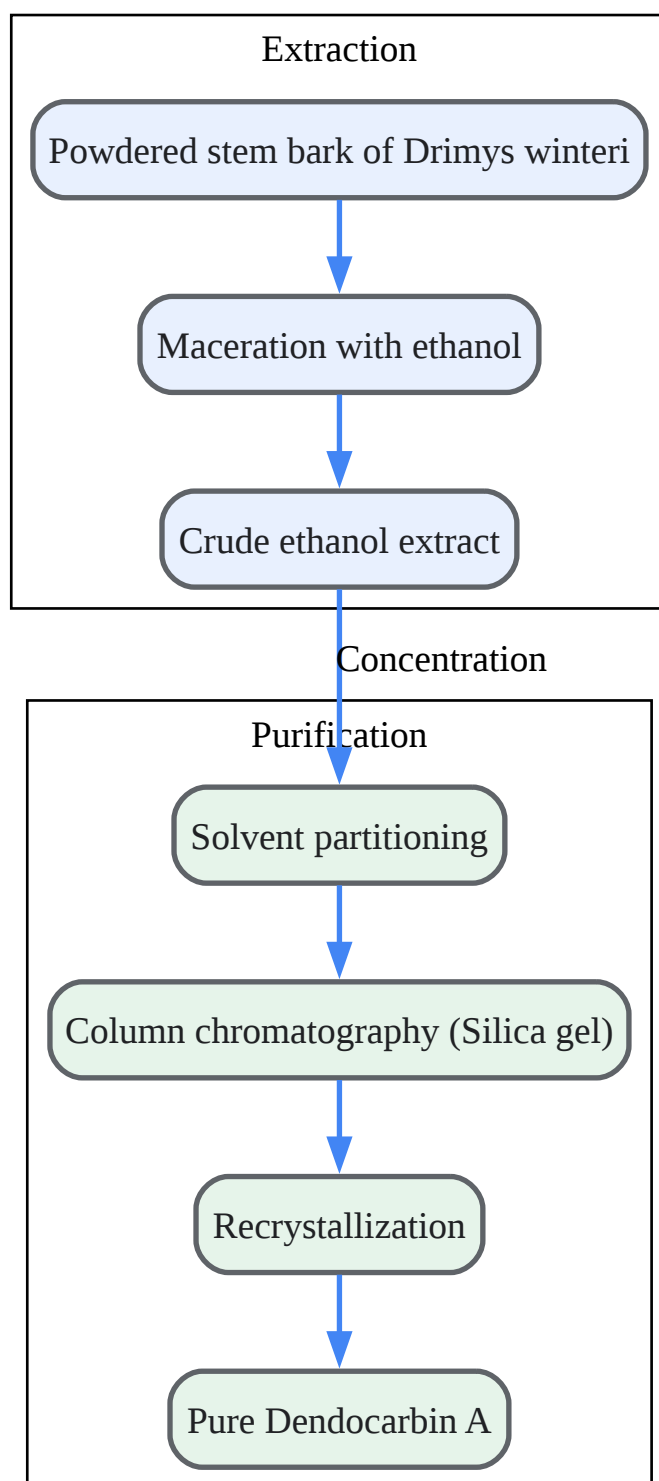
Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of **Dendocarbin A**. The exact mass measurement is a critical tool for confirming the molecular formula.

Experimental Protocols

Isolation and Purification of **Dendocarbin A** from *Drimys winteri*

The following is a general workflow for the isolation of **Dendocarbin A** based on methodologies described for natural product extraction.



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Caption: General workflow for the isolation and purification of **Dendocarbin A**.

Methodology:

- **Extraction:** The air-dried and powdered stem bark of *Drimys winteri* is subjected to maceration with ethanol at room temperature for several days. The resulting extract is then filtered and concentrated under reduced pressure to yield a crude ethanol extract.
- **Purification:** The crude extract is typically subjected to a series of chromatographic separations. This may involve initial solvent partitioning followed by column chromatography over silica gel, eluting with a gradient of solvents such as hexane and ethyl acetate. Fractions are monitored by thin-layer chromatography (TLC).
- **Crystallization:** Fractions containing **Dendocarbin A** are combined, and the compound is further purified by recrystallization from a suitable solvent system to yield pure, colorless crystals.

Biological Activity

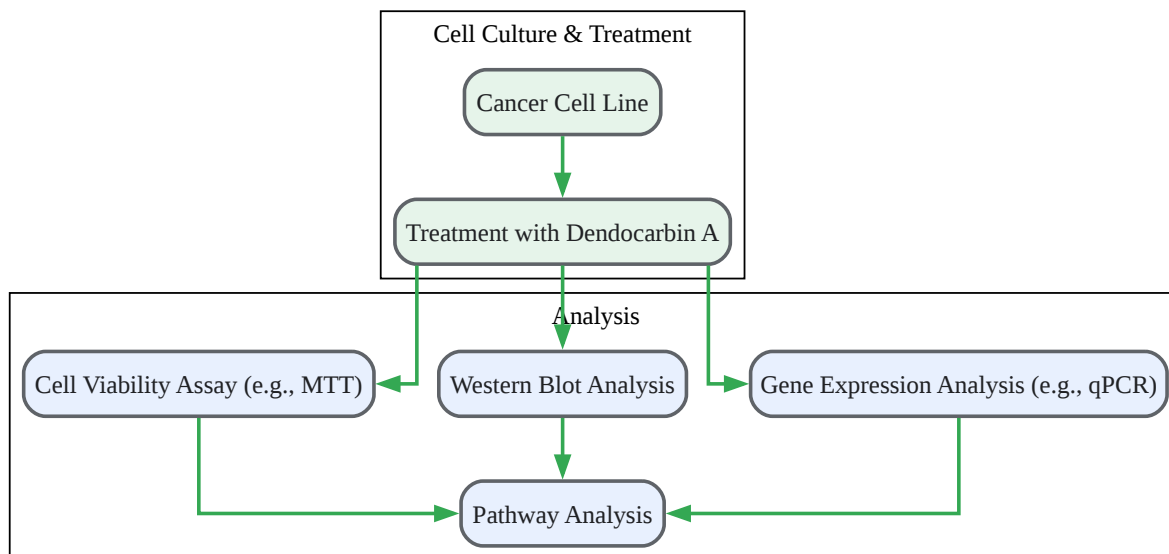
Initial studies on **Dendocarbin A** revealed its cytotoxic properties.^[1] Further research is necessary to fully elucidate its mechanism of action and potential as a therapeutic agent.

Cytotoxic Activity

Dendocarbin A has demonstrated cytotoxic activity, indicating its potential to inhibit the growth of cancer cells. The specific cell lines against which it is most effective and the corresponding IC₅₀ values require further investigation.

Signaling Pathways

The precise signaling pathways through which **Dendocarbin A** exerts its cytotoxic effects are not yet well-defined. Future research in this area would be critical to understanding its molecular mechanism of action. A hypothetical workflow for investigating the effect of **Dendocarbin A** on a generic cell signaling pathway is presented below.



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Caption: Experimental workflow to study the effect of **Dendocarbin A** on cell signaling.

Conclusion

Dendocarbin A is a sesquiterpenoid lactone with established cytotoxic activity. This guide has summarized its known physical and chemical properties, drawing from available literature. While foundational data on its structure have been established, further in-depth studies are required to fully characterize its biological activities, particularly the specific signaling pathways it modulates. The detailed experimental protocols and data presented herein provide a valuable resource for researchers and professionals in the fields of natural product chemistry and drug discovery who are interested in exploring the therapeutic potential of **Dendocarbin A**.

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References

- 1. researchgate.net [researchgate.net]
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